

# The Pyrazole Scaffold: A Cornerstone of Modern Medicinal Chemistry

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## Compound of Interest

Compound Name: (4-Iodo-1H-pyrazol-1-yl)  
(phenyl)methanone

Cat. No.: B173685

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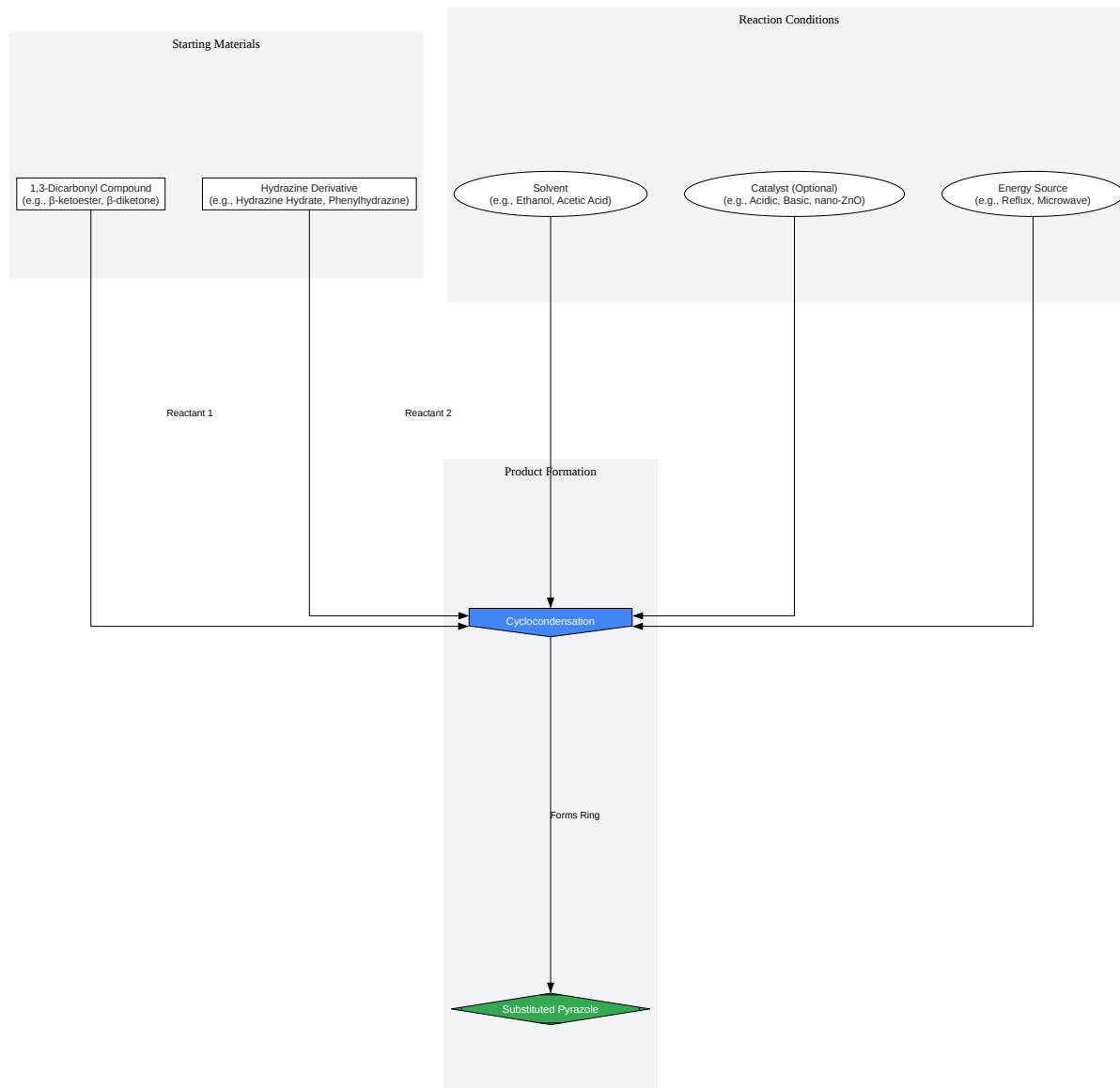
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

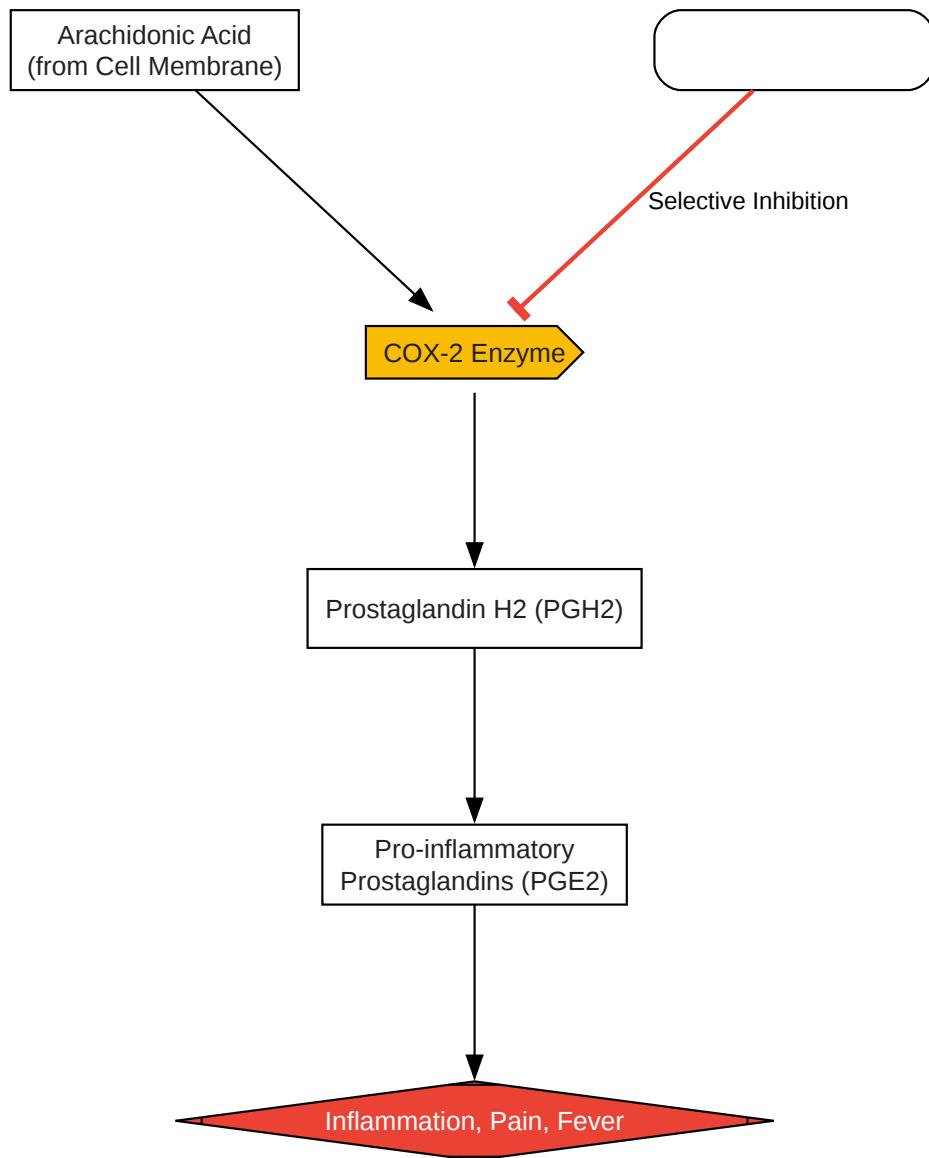
## Introduction

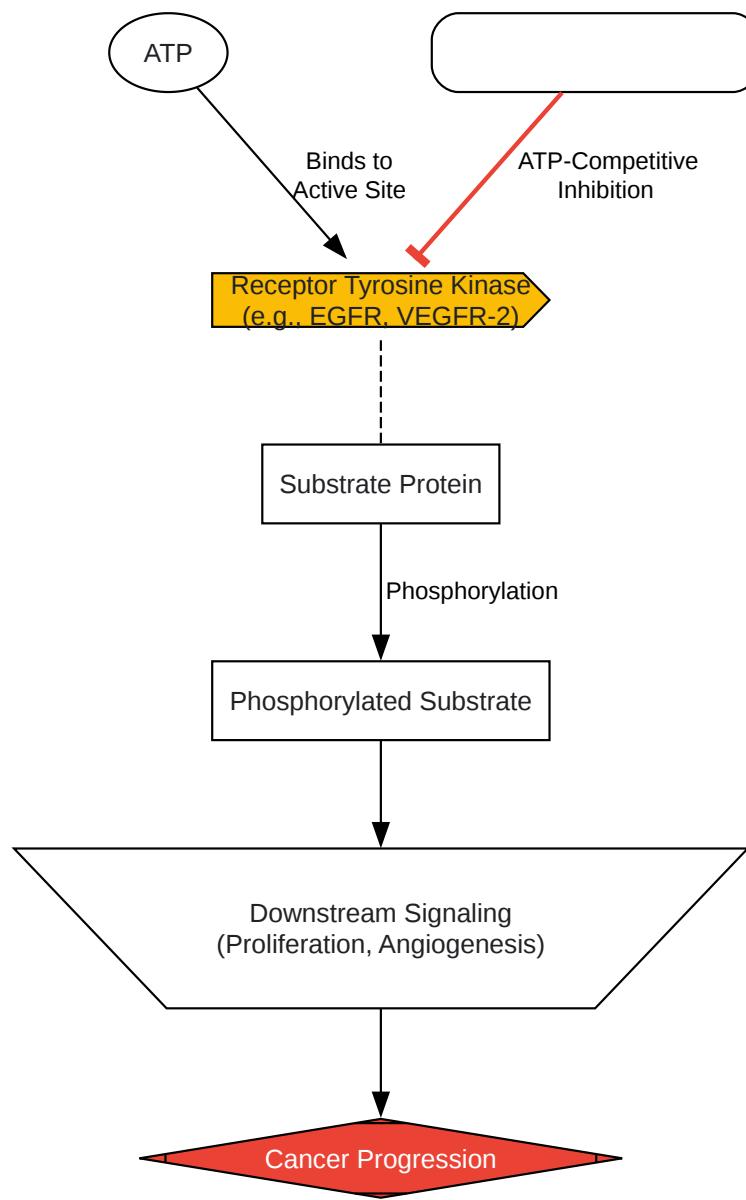
The pyrazole nucleus, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, stands as a "privileged scaffold" in medicinal chemistry.[\[1\]](#)[\[2\]](#) Its unique physicochemical properties, including its ability to act as both a hydrogen bond donor and acceptor, and its role as a bioisostere for amides or imidazoles, make it a versatile building block in drug design.[\[3\]](#)[\[4\]](#) First synthesized in 1883, pyrazole and its derivatives have evolved from early analgesics like Antipyrine to a multitude of FDA-approved drugs targeting a wide array of clinical conditions.[\[3\]](#)[\[4\]](#)[\[5\]](#) This guide provides a comprehensive overview of the synthesis, mechanisms of action, and therapeutic applications of pyrazole derivatives, supported by quantitative data, experimental protocols, and detailed pathway visualizations.

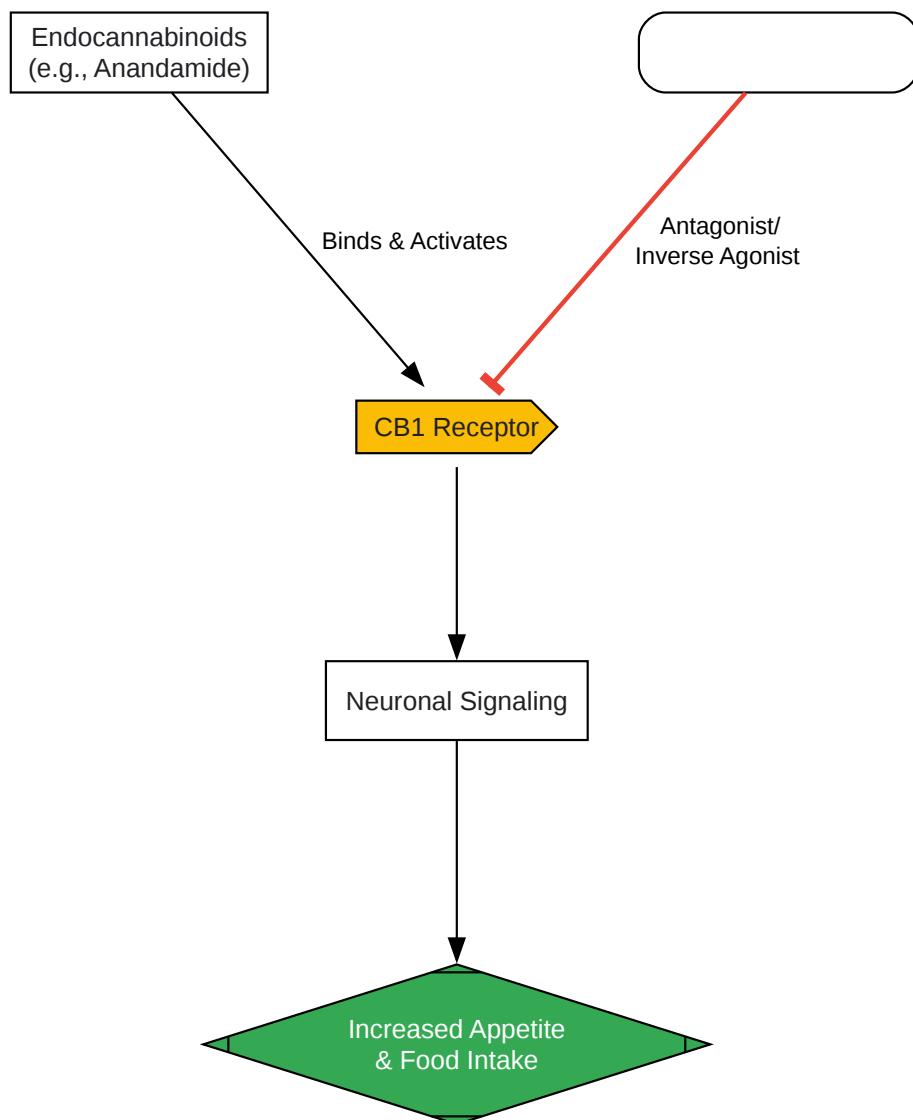
## Synthesis of Pyrazole Derivatives

The construction of the pyrazole ring is a well-established area of synthetic chemistry. The most common and historically significant method is the Knorr pyrazole synthesis, which involves the cyclocondensation of a 1,3-dicarbonyl compound with a hydrazine derivative.[\[2\]](#)[\[6\]](#) Modern advancements have introduced more efficient and environmentally friendly methods, including microwave-assisted synthesis, ultrasound techniques, and the use of novel catalysts like nano-ZnO.[\[3\]](#)[\[5\]](#)









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